

N-methylpiperidine-4-carboxamide molecular weight and formula

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Compound of Interest

Compound Name: **N-methylpiperidine-4-carboxamide**

Cat. No.: **B155130**

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An In-depth Technical Guide to **N-methylpiperidine-4-carboxamide**: Synthesis, Characterization, and Applications

This guide provides a comprehensive technical overview of **N-methylpiperidine-4-carboxamide**, a heterocyclic compound of significant interest to researchers and professionals in drug development and medicinal chemistry. We will delve into its core properties, provide validated protocols for its synthesis and analysis, and explore its emerging applications, grounding all information in established scientific literature.

Core Molecular Profile

N-methylpiperidine-4-carboxamide is a derivative of piperidine, a foundational scaffold in pharmaceutical science. Its structure, featuring a tertiary amine within the saturated ring and a secondary amide at the 4-position, imparts specific physicochemical properties that make it a valuable and versatile building block in organic synthesis.

The presence of both a hydrogen bond donor (the amide N-H) and multiple hydrogen bond acceptors (the amide C=O and the ring nitrogen) allows for diverse, predictable interactions with biological targets. The N-methyl group on the piperidine ring ensures the nitrogen is a tertiary amine, influencing its basicity and pharmacokinetic profile compared to its secondary amine counterpart.

Physicochemical & Structural Data

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ N ₂ O	PubChem[1]
Molecular Weight	142.20 g/mol	PubChem[1]
CAS Number	1903-69-1	PubChem[1]
IUPAC Name	N-methylpiperidine-4-carboxamide	PubChem[1]
Canonical SMILES	CNC(=O)C1CCNCC1	PubChem[1]
Appearance	Colorless to pale yellow liquid or solid	CymitQuimica[2]
Solubility	Soluble in polar solvents (e.g., water, alcohols)	CymitQuimica[2]
Hydrogen Bond Donors	1	PubChem (Computed)[1]
Hydrogen Bond Acceptors	2	PubChem (Computed)[1]
Rotatable Bonds	1	PubChem (Computed)[1]

Synthesis Protocol: A Validated Approach

The synthesis of **N-methylpiperidine-4-carboxamide** is most reliably achieved through a two-step process starting from 1-methylpiperidine-4-carboxylic acid (also known as 1-methylisonipecotic acid). The strategy involves the initial conversion of the carboxylic acid to a more reactive intermediate, typically a methyl ester, followed by amidation with methylamine. This pathway is chosen for its high efficiency and the commercial availability of the starting materials.

Workflow for Synthesis

Step 1: Esterification

1-Methylpiperidine-4-carboxylic Acid HCl

Methanol (Solvent/Reagent)
Thionyl Chloride (Catalyst)

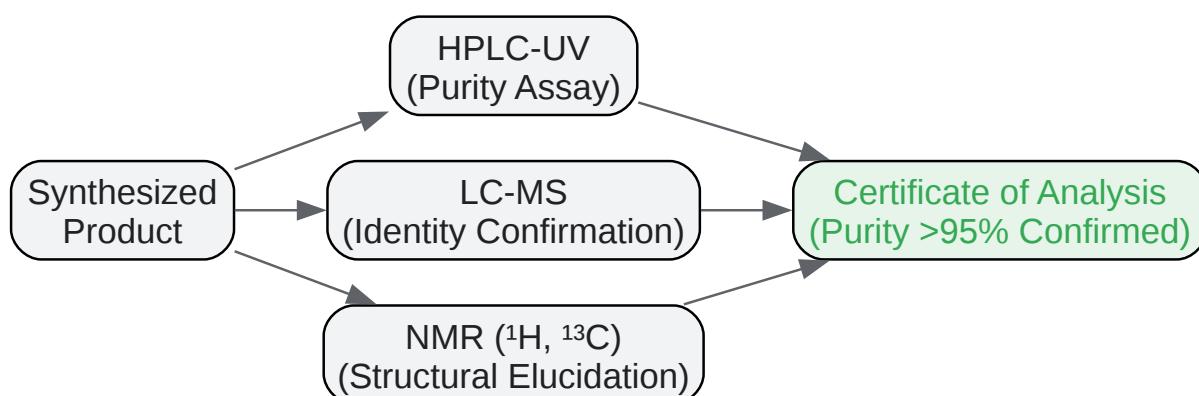
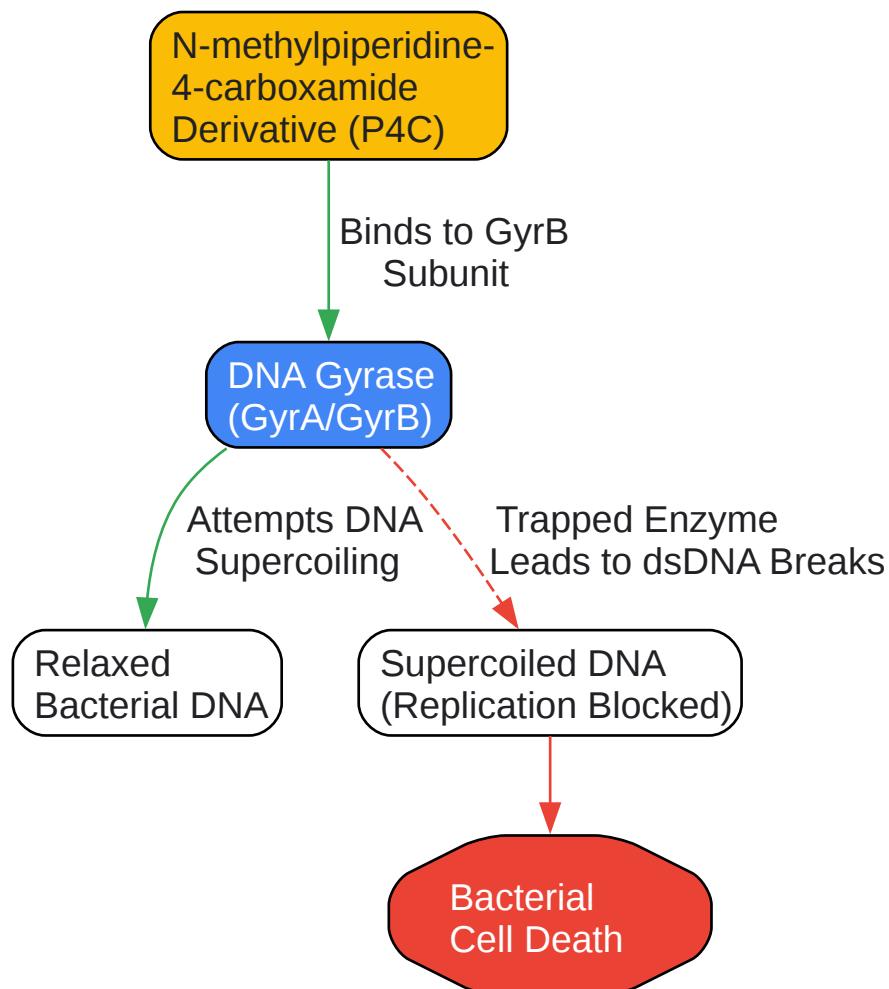
Methyl 1-methylpiperidine-4-carboxylate

Step 2: Amidation

Methyl 1-methylpiperidine-4-carboxylate

Methylamine Solution
(e.g., in THF or H₂O)

N-methylpiperidine-4-carboxamide (Final Product)



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Sources

- 1. N-methylpiperidine-4-carboxamide | C7H14N2O | CID 2760460 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 4-Methylpiperidine-1-carboximidamide (73771-19-4) for sale [vulcanchem.com]
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